

Technical Guide: Stability & Handling of 2-Fluoro-4-hydroxy-5-iodobenzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-4-hydroxy-5-iodobenzaldehyde

Cat. No.: B12464975

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Part 1: Executive Summary

2-Fluoro-4-hydroxy-5-iodobenzaldehyde (CAS: 2166486-32-2) is a highly functionalized aromatic intermediate critical in the synthesis of PROTACs, kinase inhibitors, and radiolabeled ligands. Its utility stems from its "orthogonal reactivity": the electrophilic aldehyde, the nucleophilic phenol, and the cross-coupling-ready aryl iodide.

However, this chemical versatility comes at the cost of stability. Under ambient conditions, this compound acts as a metastable system. It is susceptible to photodehalogenation (loss of iodine) and auto-oxidation (aldehyde to acid; phenol to quinoid).

Core Recommendation: This compound must be treated as Light Sensitive and Air Sensitive.^[1] Long-term storage requires an inert atmosphere (Argon/Nitrogen) at 2–8°C in amber glassware.

Part 2: Chemical Profile & Reactivity Matrix

To understand the stability, we must analyze the competing electronic effects within the molecule.

Feature	Moiety	Electronic Effect	Stability Risk
A	Aryl Iodide (C-I)	Weak bond energy (~57 kcal/mol)	High: Susceptible to homolytic cleavage by UV/Visible light.
B	Aldehyde (-CHO)	Electrophilic, oxidizable	Moderate: Prone to aerobic oxidation to carboxylic acid.
C	Phenol (-OH)	Electron Donating (EDG)	Moderate: Increases ring electron density, promoting oxidation/color change.
D	Fluorine (-F)	Electron Withdrawing (EWG)	Low: Stabilizes the C-I bond slightly via induction, but activates the ring for S _N Ar.

Theoretical Degradation Pathways

The following diagram illustrates the two primary degradation vectors: Photo-induced Deiodination and Aerobic Oxidation.

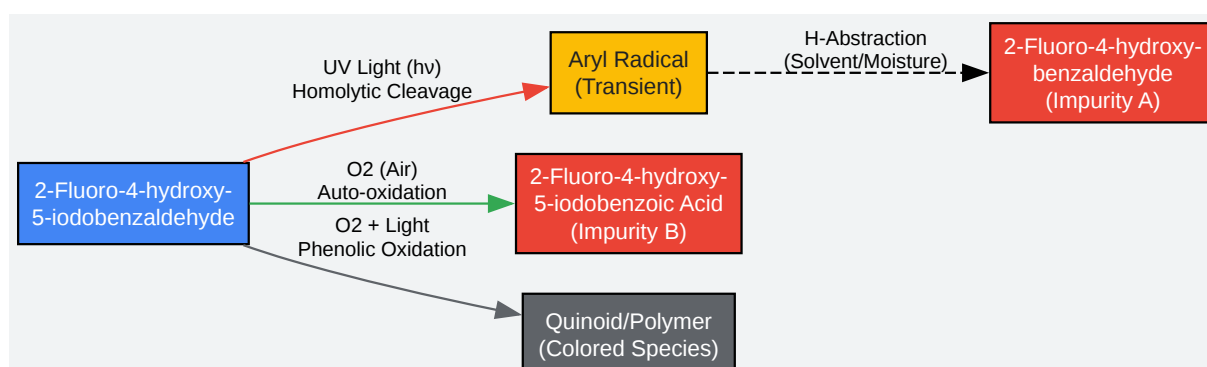


Figure 1: Primary Degradation Pathways under Ambient Conditions

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Caption: Figure 1 visualizes the divergence of degradation into de-iodinated byproducts (via light) and acidic byproducts (via air).

Part 3: Scientific Integrity – Stability Risk Assessment

Photostability (The Iodine Vulnerability)

The Carbon-Iodine (C-I) bond is the weakest link in this molecule. Aryl iodides possess a bond dissociation energy significantly lower than their chloro- or fluoro- counterparts. Upon exposure to ambient laboratory light (specifically UV components), the C-I bond undergoes homolytic fission, generating an aryl radical.

- Observation: The off-white solid turns yellow/brown over time.
- Mechanism: The generated radical abstracts a hydrogen atom from moisture or organic impurities, resulting in 2-Fluoro-4-hydroxybenzaldehyde (des-iodo impurity).
- Prevention: Exclusion of light is non-negotiable. Use amber vials or wrap containers in aluminum foil.

Oxidative Stability (The Aldehyde Factor)

Benzaldehydes are inherently unstable toward oxygen. The mechanism involves the formation of a peracid intermediate, which then reacts with another equivalent of aldehyde to form two equivalents of carboxylic acid.

- Catalysts: This reaction is catalyzed by light and trace metal ions.
- Impact: Formation of 2-Fluoro-4-hydroxy-5-iodobenzoic acid. This impurity drastically affects the stoichiometry of subsequent reactions (e.g., reductive aminations or Knoevenagel condensations).

Thermal & Hygroscopic Profile

While the melting point is likely $>100^{\circ}\text{C}$ (estimated based on analogs), the presence of the phenolic hydroxyl group introduces hygroscopicity.

- Risk: Absorbed water does not hydrolyze the molecule directly but facilitates the proton transfer required for the radical degradation pathway described above.

Part 4: Experimental Validation Protocols

Do not assume purity based on the label. Perform these checks before using the compound in critical steps.

Protocol A: Rapid Purity Assessment (HPLC)

- Objective: Quantify des-iodo and acid impurities.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, $3.5\ \mu\text{m}$, $4.6 \times 100\ \text{mm}$).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid
 - B: Acetonitrile + 0.1% Formic Acid
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 280 nm (phenol/aldehyde).
- Pass Criteria: Purity $> 97\%$ (Area %).

Protocol B: Functional Integrity Check (H-NMR)

- Objective: Confirm the aldehyde proton has not oxidized.
- Solvent: DMSO- d_6 (preferred over CDCl_3 to prevent acid traces in chloroform from catalyzing degradation).
- Key Signal: Look for the aldehyde proton singlet between 9.8 – 10.2 ppm.
- Red Flag: Appearance of a broad singlet at 12.0+ ppm indicates carboxylic acid formation.

Part 5: Handling & Storage SOP

This workflow ensures the integrity of the compound from receipt to usage.

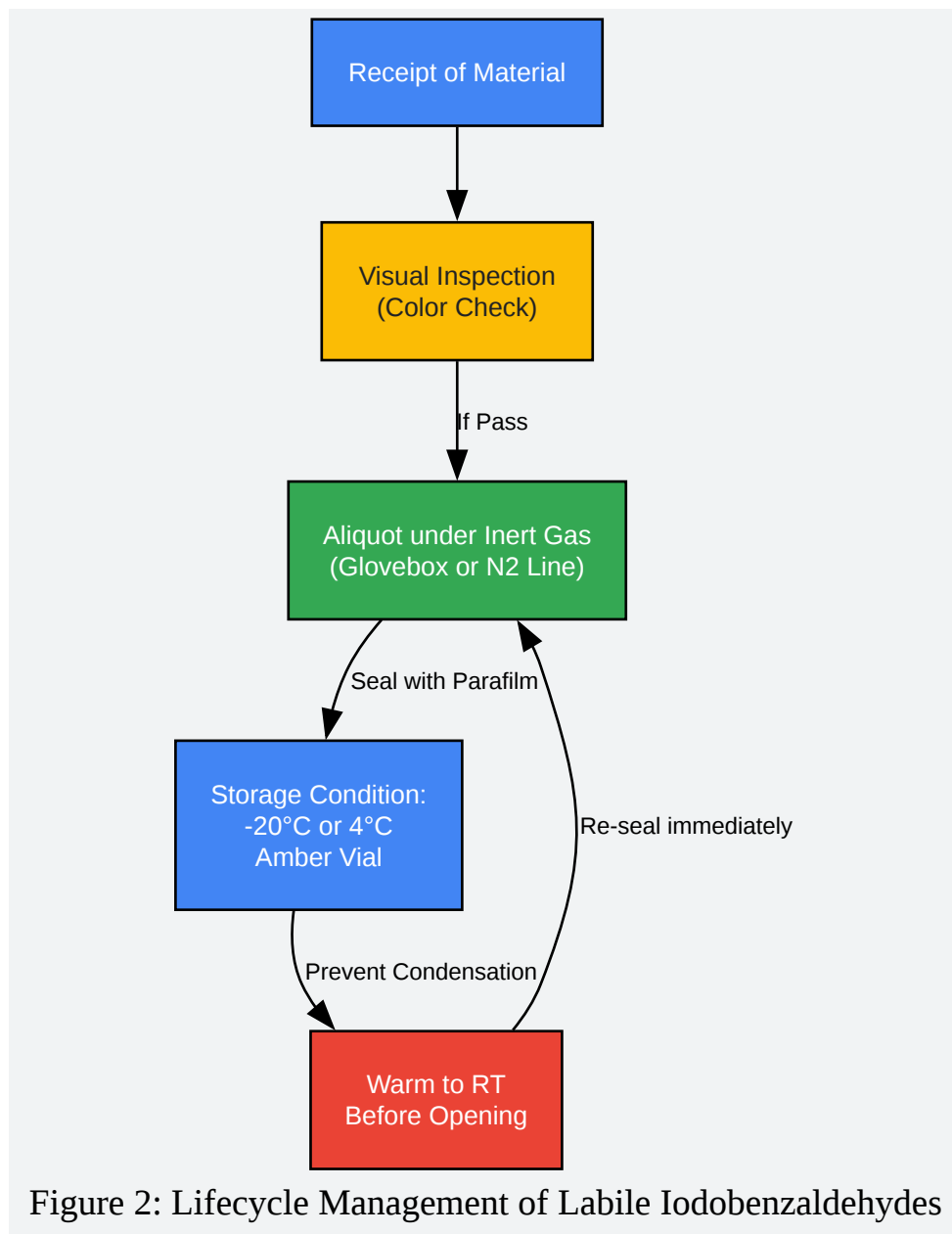


Figure 2: Lifecycle Management of Labile Iodobenzaldehydes

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Caption: Figure 2 outlines the "Cold Chain" workflow to prevent condensation and oxidation.

Step-by-Step Storage Guidelines

- Upon Receipt: Inspect color. Pure compound should be off-white to pale yellow. Dark orange or brown indicates significant degradation.
- Aliquotting: Avoid repeated freeze-thaw cycles. Divide the bulk material into single-use vials under a Nitrogen or Argon blanket.
- Container: Use Amber Borosilicate Glass with Teflon-lined caps.
- Temperature:
 - Short Term (< 1 month): 2–8°C (Refrigerator).
 - Long Term (> 1 month): -20°C (Freezer).
- Usage: Allow the vial to equilibrate to room temperature before opening. Opening a cold vial introduces atmospheric moisture, which condenses on the solid and accelerates degradation.

References

- Hou, M., et al. (2022). Degradation of iodinated X-ray contrast media by advanced oxidation processes. Chinese Chemical Letters. [[Link](#)]
- Sorti, L., et al. (2023). Electrochemical degradation of contrast media. AIR Unimi. [[Link](#)]

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Sources

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